

IUPAC Nomenclature of the Complex Cation:

$[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: $[\text{Cu}(\text{NH}_3)_4(\text{OH}_2)](2+)$

Cat. No.: B1238902

[Get Quote](#)

The systematic naming of coordination compounds follows a set of rules established by the International Union of Pure and Applied Chemistry (IUPAC). The name for the complex cation $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$ is tetraammineaquacopper(II). This name is derived through the following steps:

- **Ligand Identification and Naming:** The ligands, which are the molecules or ions bonded to the central metal, are named first. In this complex, the ligands are NH_3 (ammonia) and H_2O (water).
 - For neutral ligands, their common names are often used. However, there are important exceptions. For NH_3 , the name "ammine" is used. For H_2O , the name "aqua" is used.
 - The ligands are listed in alphabetical order, irrespective of their prefixes. Thus, "ammine" comes before "aqua".
- **Prefixes for Ligand Count:** Prefixes are used to indicate the number of each type of ligand.
 - There are four ammonia ligands, so the prefix "tetra-" is used, leading to "tetraammine".
 - There is one water ligand, so the prefix "mono-" is technically correct but is generally omitted, leading to "aqua".
- **Central Metal Ion Naming:** The name of the central metal atom or ion follows the ligand names. In this case, the central metal is copper (Cu). Since the complex is a cation, the

name of the metal is used directly.

- **Oxidation State:** The oxidation state of the central metal is indicated by a Roman numeral in parentheses immediately following the metal's name. The overall charge of the complex is +2. Both ammonia and water are neutral ligands (charge of 0). Therefore, the oxidation state of copper (x) can be calculated as: $x + 4(0) + 1(0) = +2$ $x = +2$ Thus, the oxidation state is (II).

Combining these components yields the final name: tetraammineaquacopper(II).

Nomenclature of Salts

When a complex ion is part of a salt, the salt is named by first naming the cation and then the anion, separated by a space. For salts containing the $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$ cation, the name of the salt will begin with "tetraammineaquacopper(II)".

A common salt of this complex is tetraamminecopper(II) sulfate monohydrate, with the formula $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]\text{SO}_4 \cdot \text{H}_2\text{O}$.^{[1][2]} In this case, the anion is sulfate (SO_4^{2-}). The name is constructed as:

- Cation: tetraammineaquacopper(II)
- Anion: sulfate

Therefore, the full name of the salt is tetraammineaquacopper(II) sulfate.

Quantitative Data

The structural and stability properties of the tetraammineaquacopper(II) complex and its salts have been characterized by various methods, including X-ray crystallography.

Property	Value	Reference
Bond Lengths		
Cu-N	~210 pm	[1][2]
Cu-O	~233 pm	[1][2]
Geometry	Square pyramidal	[1][2]
Stability Constant (log K)	13.1 (for the tetraammine complex)	[3][4]
Molar Mass	245.79 g/mol (for the monohydrate salt)	[1]
Appearance	Dark blue to purple solid	[1]
Density	1.81 g/cm ³ (for the monohydrate salt)	[1]
Solubility in Water	18.5 g/100 g at 21.5 °C (for the monohydrate salt)	[1]

Experimental Protocols

Synthesis of Tetraamminecopper(II) Sulfate Monohydrate ([Cu(NH₃)₄(H₂O)]SO₄)

This protocol describes the synthesis of tetraamminecopper(II) sulfate monohydrate from copper(II) sulfate pentahydrate and ammonia.[1][5][6][7]

Materials:

- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O)
- Concentrated ammonia solution (aqueous NH₃)
- Ethanol or Isopropanol
- Distilled water

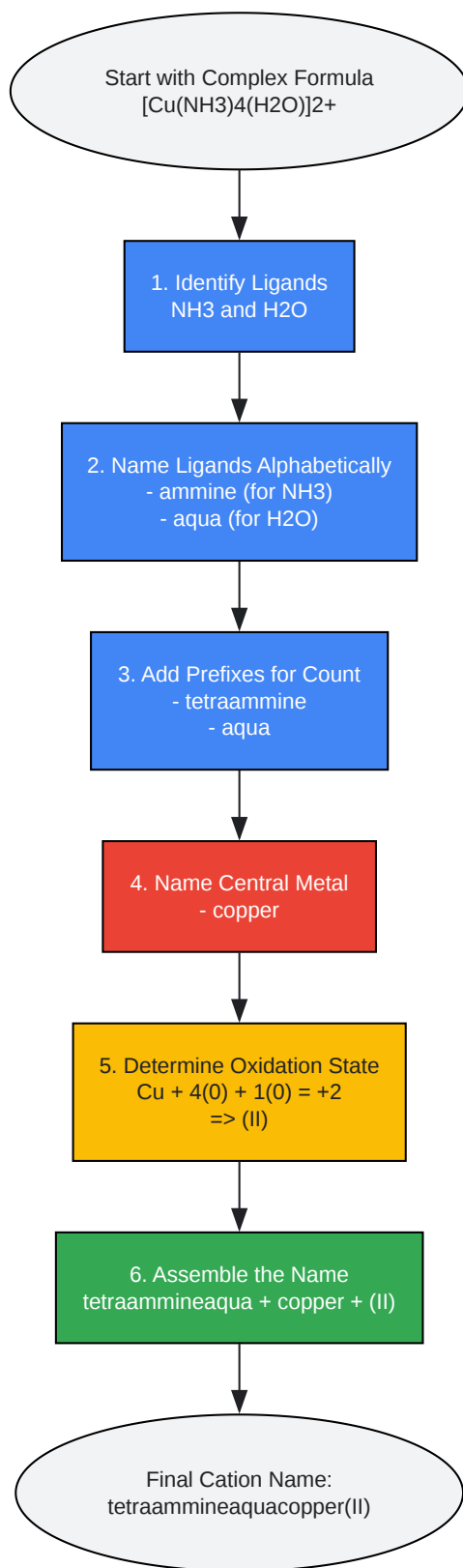
- Beakers
- Stirring rod
- Graduated cylinders
- Buchner funnel and flask for vacuum filtration
- Filter paper

Procedure:

- **Dissolution of Copper(II) Sulfate:** Prepare a saturated aqueous solution of copper(II) sulfate pentahydrate by dissolving the salt in a minimal amount of distilled water with gentle heating and stirring.
- **Formation of the Complex:** In a fume hood, slowly add a concentrated aqueous solution of ammonia to the copper(II) sulfate solution while continuously stirring. The light blue color of the initial solution will change to a deep blue or purple, indicating the formation of the tetraamminecopper(II) complex. The reaction is: $\text{CuSO}_4 \cdot 5\text{H}_2\text{O} + 4 \text{NH}_3 \rightarrow [\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]\text{SO}_4 + 4 \text{H}_2\text{O}$ [\[1\]](#)[\[2\]](#)
- **Precipitation:** To precipitate the complex salt, add ethanol or isopropanol to the solution. The solubility of the complex is lower in the alcohol-water mixture, causing it to crystallize out of the solution.
- **Crystallization:** Cool the mixture in an ice bath to maximize the yield of crystals.
- **Isolation:** Collect the dark blue crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any soluble impurities.
- **Drying:** Dry the crystals on the filter paper by drawing air through the funnel or by pressing them between sheets of filter paper.

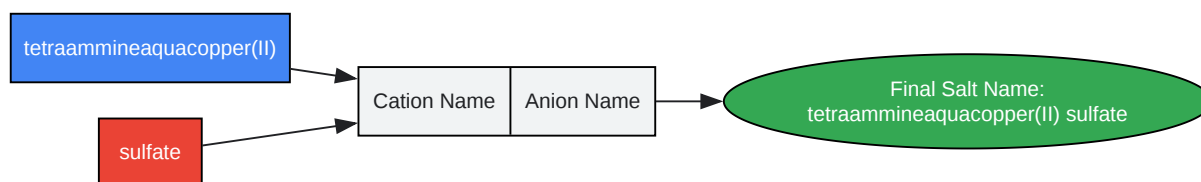
Visualizations

The following diagrams illustrate the logical flow for determining the IUPAC name of the complex cation and the overall structure of the naming process for its salts.



[Click to download full resolution via product page](#)

Caption: Logical workflow for deriving the IUPAC name of the complex cation.



[Click to download full resolution via product page](#)

Caption: Structural relationship in naming salts of the complex cation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetraamminecopper(II) sulfate - Wikipedia [en.wikipedia.org]
- 2. quora.com [quora.com]
- 3. issr.edu.kh [issr.edu.kh]
- 4. chemguide.co.uk [chemguide.co.uk]
- 5. scribd.com [scribd.com]
- 6. creative-chemistry.org.uk [creative-chemistry.org.uk]
- 7. labguider.com [labguider.com]
- To cite this document: BenchChem. [IUPAC Nomenclature of the Complex Cation: $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238902#iupac-nomenclature-for-cu-nh3-4-h2o-2-and-its-salts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com